

The Synthetic Keystone: A Technical Guide to 7-Bromo-2,4-dichloroquinazoline

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Compound of Interest

Compound Name: 7-Bromo-2,4-dichloroquinazoline

Cat. No.: B1517698

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth exploration of **7-Bromo-2,4-dichloroquinazoline**, a heterocyclic building block of significant interest in medicinal chemistry and drug discovery. Its unique electronic properties, conferred by the quinazoline core and the differential reactivity of its two chlorine substituents, make it a versatile scaffold for the synthesis of a diverse array of bioactive molecules. This document will detail its physicochemical properties, synthesis, chemical reactivity with a focus on regioselective nucleophilic aromatic substitution, and its applications as a key intermediate in the development of therapeutic agents. Experimental insights and safety considerations are also provided to equip researchers with the necessary knowledge for its effective and safe utilization.

Introduction: The Quinazoline Scaffold in Drug Discovery

The quinazoline ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates. Its rigid, bicyclic structure provides a well-defined orientation for pharmacophoric groups, enabling precise interactions with biological targets. The introduction of bromine and chlorine atoms onto this scaffold, as in **7-Bromo-2,4-dichloroquinazoline**, offers synthetic handles for the construction of complex molecular architectures and the fine-tuning of physicochemical and pharmacological properties. This

guide focuses on the title compound, a key intermediate whose strategic importance lies in the sequential and regioselective displacement of its chloro groups.

Physicochemical and Spectroscopic Profile

7-Bromo-2,4-dichloroquinazoline, with the CAS number 959237-68-4, is typically a white to yellow solid at room temperature.^[1] A summary of its key physicochemical properties is presented in Table 1. While detailed spectroscopic data should be obtained for each batch, typical spectral characteristics are available from commercial suppliers.^[2]

Table 1: Physicochemical Properties of **7-Bromo-2,4-dichloroquinazoline**

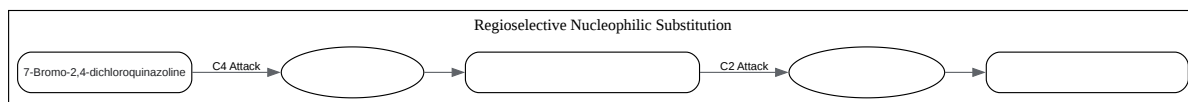
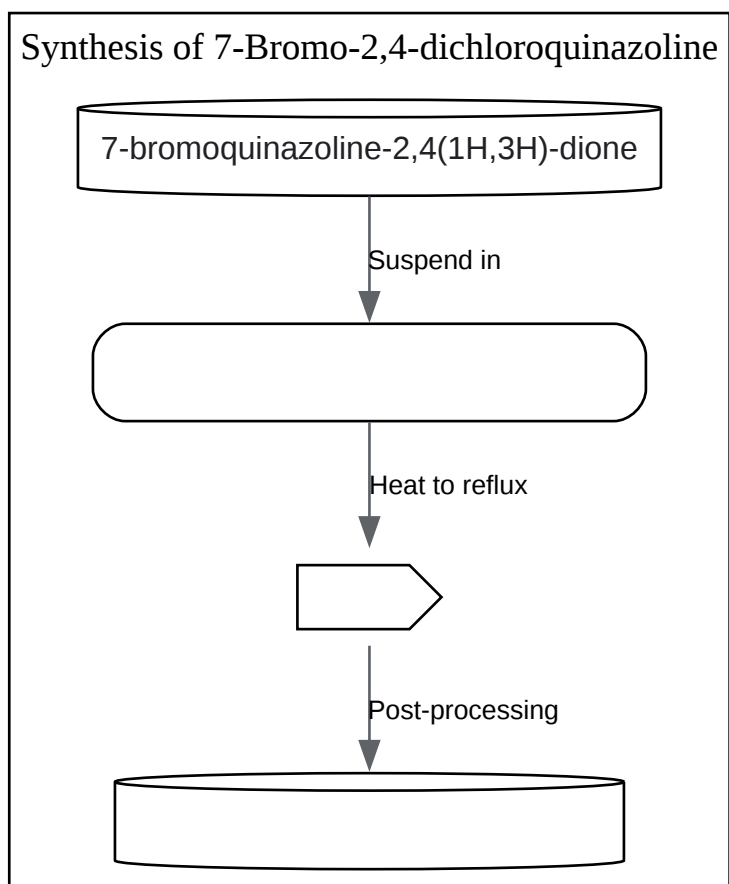
| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 959237-68-4 | ^[3] ^[4] ^[5] ^[6] |
| Molecular Formula | C ₈ H ₃ BrCl ₂ N ₂ | ^[3] ^[4] |
| Molecular Weight | 277.94 g/mol | ^[3] ^[4] |
| IUPAC Name | 7-bromo-2,4-dichloroquinazoline | ^[3] ^[6] |
| Appearance | White to yellow solid | ^[1] |
| Boiling Point | 330.2 ± 24.0 °C (Predicted) | ^[1] |
| Density | 1.851 ± 0.06 g/cm ³ (Predicted) | ^[1] ^[4] |
| pKa | -1.17 ± 0.30 (Predicted) | ^[1] |
| XLogP3 | 4.2 | ^[4] |

Synthesis of 7-Bromo-2,4-dichloroquinazoline: A Proven Protocol

The synthesis of **7-Bromo-2,4-dichloroquinazoline** is most effectively achieved through the chlorination of the corresponding dione precursor, 7-bromoquinazoline-2,4(1H,3H)-dione. This transformation is typically accomplished using a strong chlorinating agent such as phosphorus oxychloride (POCl₃).

Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis of **7-Bromo-2,4-dichloroquinazoline**.



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